

# Bimosiamose phase I clinical trial results

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## Compound Focus: Bimosiamose

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## Bimosiamose Clinical Trial Overview

The table below summarizes the known clinical development status of **Bimosiamose** based on the search results.

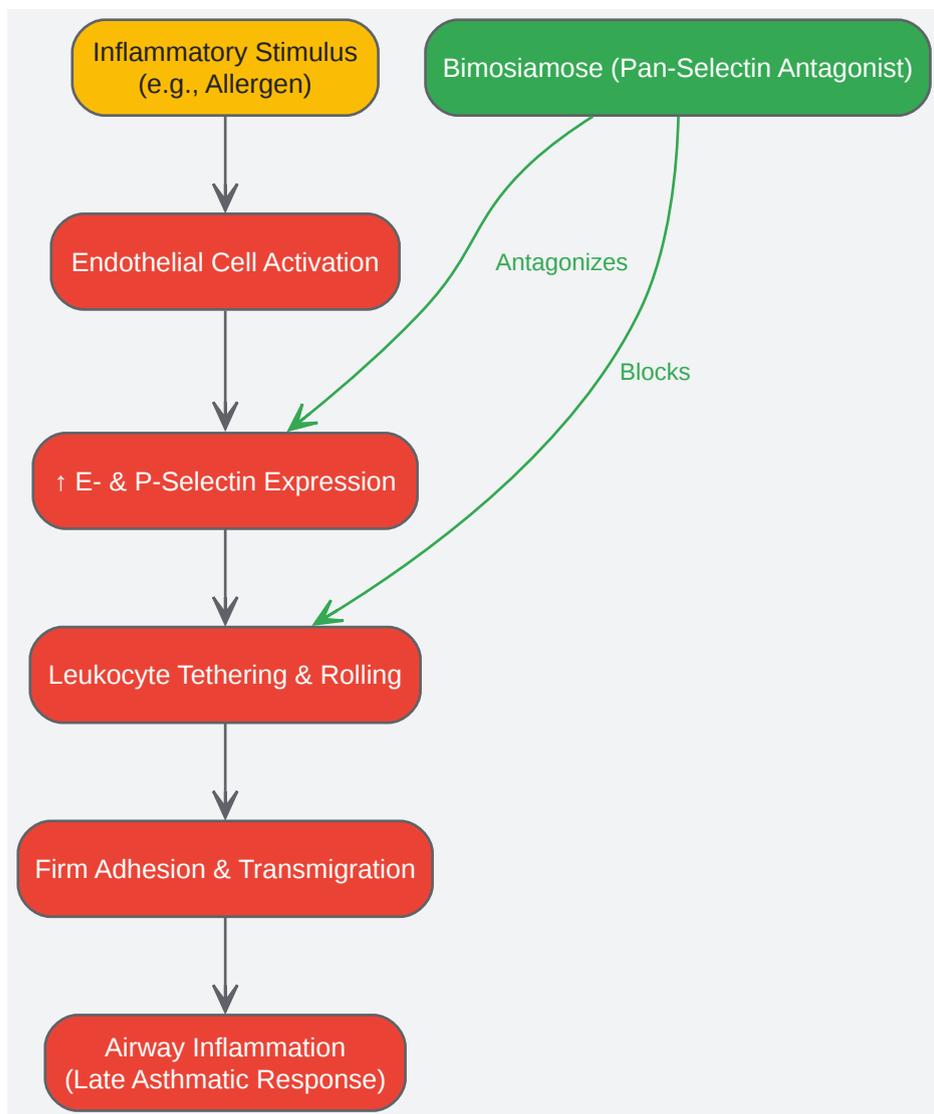
Indication	Highest Phase	Key Findings & Status	Administration
Asthma	Phase 2	Attenuated late asthmatic reaction by ~50%; no effect on early response [1] [2].	Inhaled [1]
COPD	Phase 2	Significantly reduced sputum IL-8; broad anti-inflammatory effects; safe and well-tolerated [3].	Inhaled [3]
Plaque Psoriasis	Phase 2	Purpose was to determine safety and efficacy; study completed [4].	Topical Cream [4]
Atopic Dermatitis	Phase 2	Status and results not specified in detail [5] [6].	Topical Cream [6]
General	Phase 1	Completed, but no detailed results are available. The drug was reported to be "well tolerated" in Phase I [6] [7].	Intravenous, Subcutaneous, Inhaled [6]

## Mechanism of Action and Experimental Protocols

For your technical audience, here is a detailed look at the drug's mechanism and the design of its key clinical studies.

- **Drug Type & Mechanism:** **Bimosiamose** is a synthetic, small-molecule, **pan-selectin antagonist**. It inhibits all three selectins (E, P, and L), which are vascular cell adhesion molecules that mediate the initial tethering and rolling of leukocytes on the endothelium, the first step in leukocyte recruitment to inflammatory sites [1] [8] [6].
  - **In Vitro IC50 Values:** E-selectin: 88  $\mu$ M; P-selectin: 20  $\mu$ M; L-selectin: 86  $\mu$ M [8].
- **Key Clinical Trial Designs:**
  - **Asthma (Phase II):** A randomized, double-blind, placebo-controlled, cross-over trial in 12 mild asthmatic patients. The protocol involved treatment with inhaled **Bimosiamose** (70 mg bid) or placebo for 4 days, with an allergen challenge on the final day. The primary endpoint was the maximum fall in FEV1 during the late asthmatic reaction (3-8 hours post-challenge) [1] [2].
  - **COPD (Phase II):** A multi-center, double-blind, placebo-controlled, randomized, cross-over study in 77 patients with moderate to severe COPD. Patients inhaled **Bimosiamose** or a placebo for 28 consecutive days twice daily on top of standard care. The primary endpoint was the reduction of Interleukin-8 (IL-8) in induced sputum at day 28 [3].

The following diagram illustrates the hypothesized signaling pathway through which **Bimosiamose** exerts its anti-inflammatory effect, based on its mechanism of action.



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> **Bimosiamose** inhibits selectin-mediated leukocyte rolling, a key initial step in the inflammatory cascade.

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